

Application Notes and Protocols for AD015 in Cell Culture Experiments

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Compound of Interest

Compound Name: AD015

Cat. No.: B15612911

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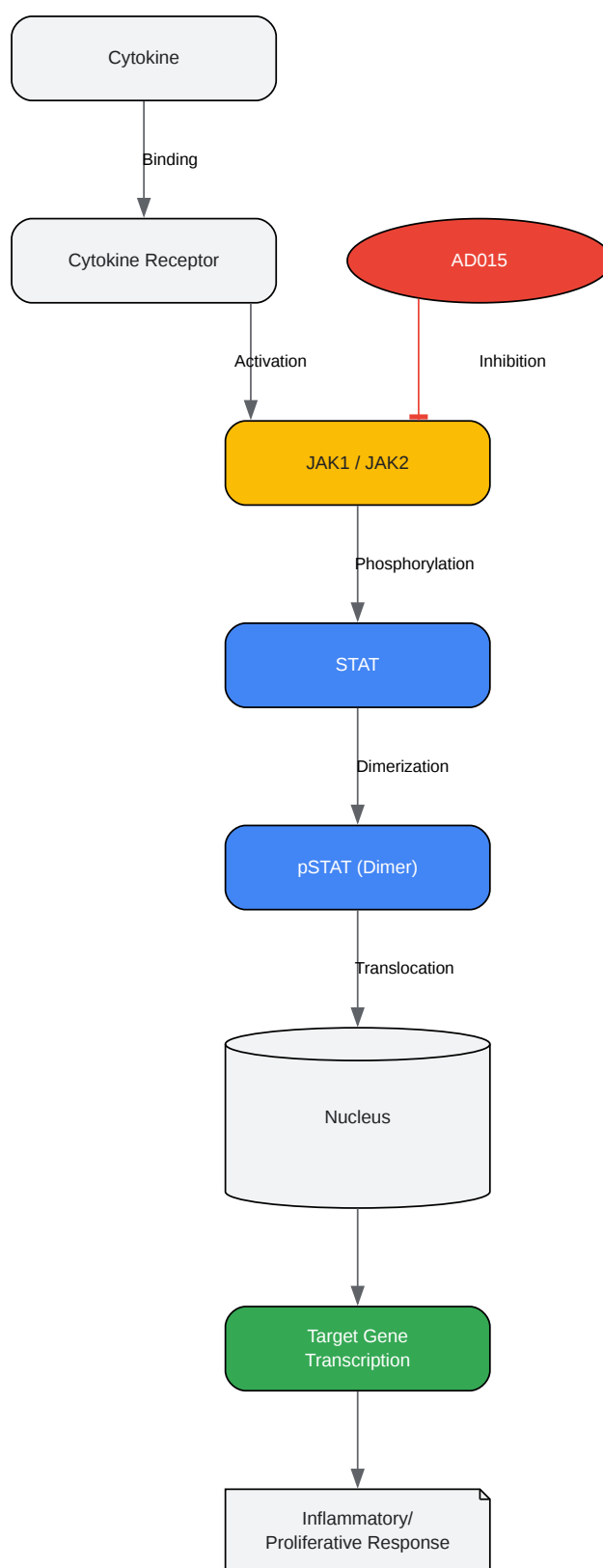
For Researchers, Scientists, and Drug Development Professionals

Introduction

AD015 is a novel small molecule inhibitor targeting the Janus kinase (JAK) signaling pathway, with high specificity for JAK1 and JAK2. The JAK-STAT signaling cascade is a critical regulator of cellular proliferation, differentiation, survival, and inflammation. Dysregulation of this pathway is implicated in various diseases, including autoimmune disorders and cancers. These application notes provide detailed protocols for utilizing **AD015** in cell culture experiments to investigate its biological activity and therapeutic potential.

Mechanism of Action

AD015 competitively binds to the ATP-binding site of the JAK1 and JAK2 kinase domains. This inhibition prevents the phosphorylation and activation of Signal Transducers and Activators of Transcription (STATs), which in turn blocks their translocation to the nucleus and subsequent transcription of target genes involved in inflammatory and proliferative responses.



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Figure 1: AD015 Mechanism of Action in the JAK-STAT Pathway.

Data Presentation

Table 1: In Vitro IC50 Values for AD015

Kinase	IC50 (nM)
JAK1	5.2
JAK2	8.1
JAK3	150.7
TYK2	189.4

Table 2: Effect of AD015 on Cell Viability (MTT Assay)

Cell Line	Treatment	Concentration (μM)	% Viability (Mean ± SD)
HEK293	Vehicle (DMSO)	-	100 ± 4.5
AD015	1	98.2 ± 5.1	
AD015	10	95.6 ± 4.8	
AD015	100	92.3 ± 6.2	
Jurkat	Vehicle (DMSO)	-	100 ± 3.9
AD015	1	85.1 ± 4.2	
AD015	10	62.5 ± 5.5	
AD015	100	35.8 ± 6.1	

Table 3: Inhibition of IL-6 Induced STAT3 Phosphorylation by AD015 in U937 Cells

Treatment	Concentration (μ M)	p-STAT3 Levels (MFI, Mean $\pm$ SD)	% Inhibition
Unstimulated	-	150 $\pm$ 25	-
IL-6 (10 ng/mL)	-	2500 $\pm$ 180	0
+ AD015 (0.1)	1250 $\pm$ 150	50	
+ AD015 (1)	450 $\pm$ 90	82	
+ AD015 (10)	180 $\pm$ 30	98.8	

Experimental Protocols

Protocol 1: Cell Viability (MTT) Assay

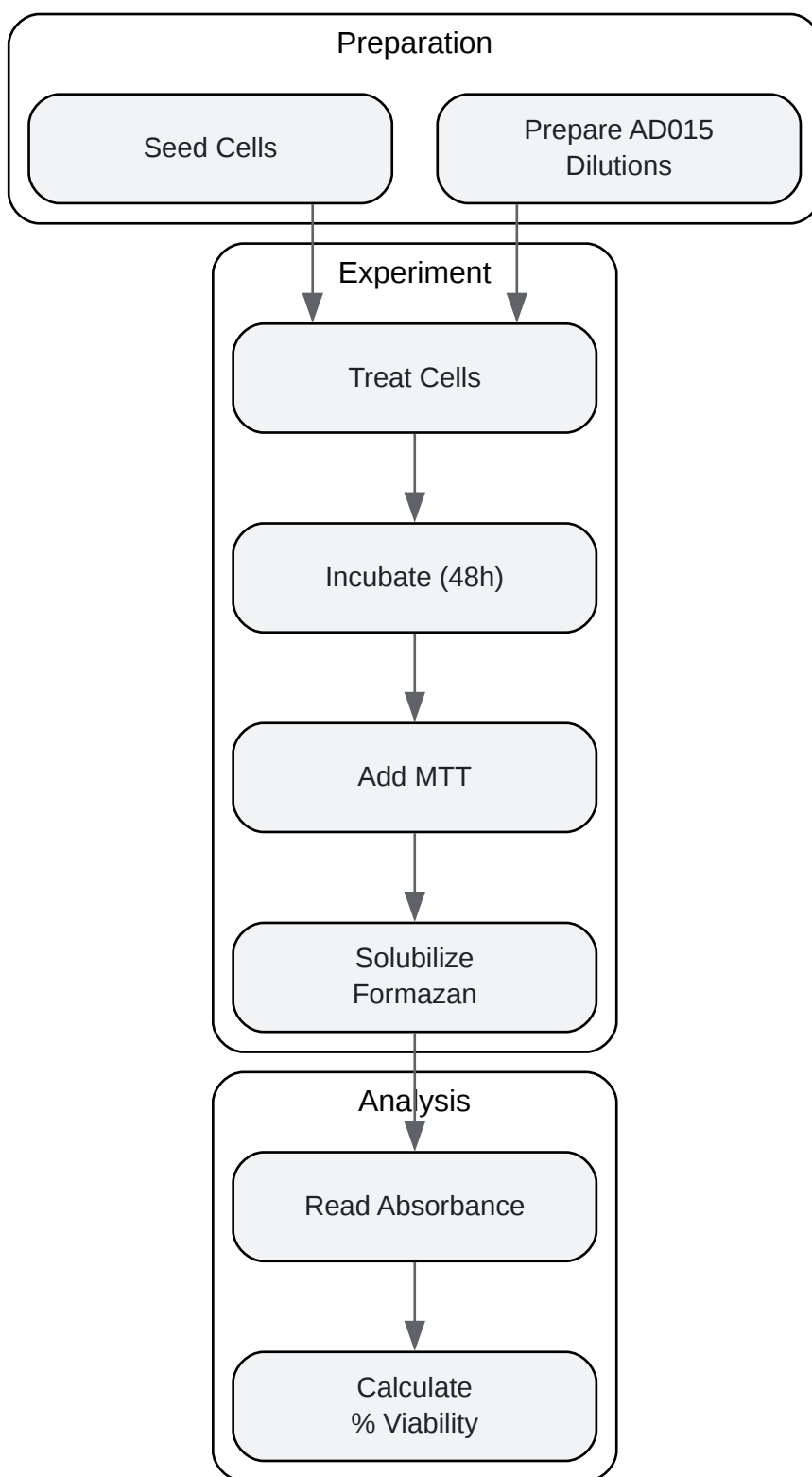
This protocol outlines the steps to assess the effect of **AD015** on the viability of both adherent (HEK293) and suspension (Jurkat) cell lines.

Materials:

- **AD015** (stock solution in DMSO)
- HEK293 and Jurkat cells
- DMEM and RPMI-1640 culture media
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- Phosphate Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution
- DMSO
- 96-well plates

Procedure:

- Cell Seeding:
 - HEK293 (Adherent): Seed 5,000 cells per well in 100 μ L of DMEM with 10% FBS in a 96-well plate. Incubate for 24 hours at 37°C, 5% CO₂.
 - Jurkat (Suspension): Seed 20,000 cells per well in 100 μ L of RPMI-1640 with 10% FBS in a 96-well plate.
- Compound Treatment:
 - Prepare serial dilutions of **AD015** in the appropriate culture medium.
 - Add 100 μ L of the diluted compound to the respective wells to achieve final concentrations of 1, 10, and 100 μ M.
 - Include a vehicle control (DMSO) at the same final concentration as the highest **AD015** concentration.
- Incubation: Incubate the plates for 48 hours at 37°C, 5% CO₂.
- MTT Addition: Add 20 μ L of 5 mg/mL MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization:
 - For HEK293 cells, carefully aspirate the medium and add 150 μ L of DMSO to each well.
 - For Jurkat cells, centrifuge the plate at 300 x g for 5 minutes, aspirate the medium, and add 150 μ L of DMSO.
- Absorbance Measurement: Shake the plate for 5 minutes and measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle control.



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Figure 2: Workflow for the Cell Viability (MTT) Assay.

Protocol 2: Inhibition of IL-6 Induced STAT3 Phosphorylation

This protocol describes how to measure the inhibitory effect of **AD015** on cytokine-induced STAT3 phosphorylation in U937 cells using flow cytometry.

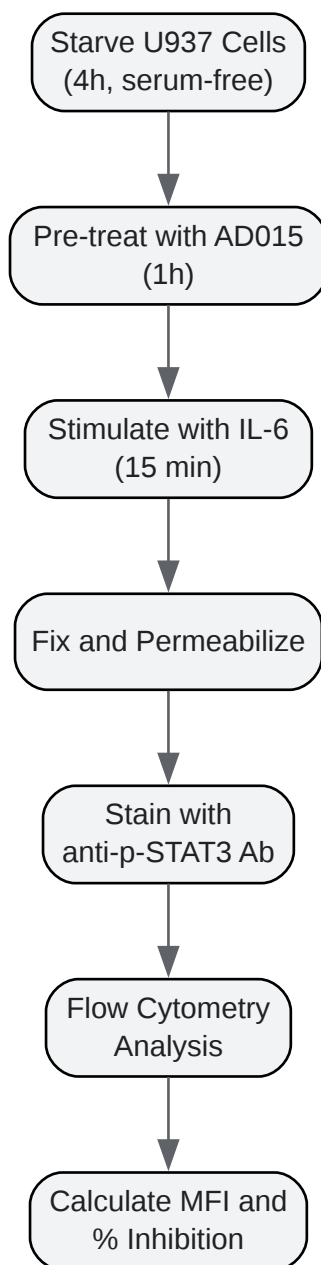
Materials:

- **AD015** (stock solution in DMSO)
- U937 cells
- RPMI-1640 culture medium with 10% FBS
- Recombinant Human IL-6
- Fixation/Permeabilization Buffer
- Anti-p-STAT3 (Tyr705) antibody, conjugated to a fluorophore
- Flow cytometer

Procedure:

- **Cell Culture and Starvation:** Culture U937 cells to a density of 1×10^6 cells/mL. Prior to the experiment, starve the cells in serum-free RPMI-1640 for 4 hours.
- **Compound Pre-treatment:** Pre-treat the starved cells with **AD015** at final concentrations of 0.1, 1, and 10 μ M for 1 hour at 37°C. Include a vehicle control.
- **Cytokine Stimulation:** Stimulate the cells with 10 ng/mL of IL-6 for 15 minutes at 37°C. Include an unstimulated control.
- **Fixation and Permeabilization:**
 - Fix the cells by adding an equal volume of Fixation/Permeabilization buffer and incubate for 20 minutes at room temperature.

- Wash the cells twice with PBS containing 1% BSA.
- Permeabilize the cells by resuspending in ice-cold 90% methanol and incubate on ice for 30 minutes.
- Antibody Staining:
 - Wash the cells twice with PBS containing 1% BSA.
 - Resuspend the cells in 100 μ L of PBS with 1% BSA and add the anti-p-STAT3 antibody.
 - Incubate for 1 hour at room temperature in the dark.
- Flow Cytometry Analysis:
 - Wash the cells twice with PBS containing 1% BSA.
 - Resuspend the cells in 500 μ L of PBS.
 - Analyze the samples on a flow cytometer, measuring the fluorescence intensity of the p-STAT3 stain.
- Data Analysis: Determine the Mean Fluorescence Intensity (MFI) for each sample and calculate the percent inhibition relative to the IL-6 stimulated control.



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Figure 3: Workflow for p-STAT3 Inhibition Assay.

Disclaimer

These protocols are intended as a guide and may require optimization for specific cell lines and experimental conditions. Always follow standard laboratory safety procedures.

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